

Benzyltriethylammonium Tetrafluoroborate: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Benzyltriethylammonium
tetrafluoroborate*

Cat. No.: *B051107*

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Introduction: **Benzyltriethylammonium tetrafluoroborate** is a quaternary ammonium salt that has garnered significant interest within the scientific community, particularly in the fields of organic synthesis and materials science. Its utility as a phase-transfer catalyst is well-established, and emerging research points to its potential in antimicrobial applications and drug delivery systems. This technical guide provides a comprehensive overview of its molecular characteristics, synthesis, and key applications, tailored for researchers, scientists, and professionals in drug development.

Core Molecular and Physical Properties

Benzyltriethylammonium tetrafluoroborate is a white crystalline solid. Its key quantitative properties are summarized in the table below, providing a ready reference for experimental design and characterization.

Property	Value
Molecular Weight	279.13 g/mol [1]
Chemical Formula	C ₁₃ H ₂₂ BF ₄ N[1]
CAS Number	77794-93-5[1]
Melting Point	115-116 °C
Assay	≥98.0% (HPLC)
Storage Temperature	2-30°C

Synthesis Protocol

The synthesis of **Benzyltriethylammonium tetrafluoroborate** can be achieved through a two-step process involving the quaternization of triethylamine with benzyl chloride to form Benzyltriethylammonium chloride, followed by an anion exchange reaction to introduce the tetrafluoroborate anion.

Step 1: Synthesis of Benzyltriethylammonium Chloride

This procedure is adapted from the synthesis of similar quaternary ammonium salts.

Materials:

- Triethylamine
- Benzyl chloride
- Polydimethylsiloxane (or a suitable solvent like ethanol or dimethylformamide)
- Methyl ethyl ketone (for washing)

Procedure:

- In a three-necked flask equipped with a thermometer, stirrer, and a constant pressure dropping funnel, dissolve triethylamine (1 mol) in polydimethylsiloxane (200g).

- With stirring, add benzyl chloride (1 mol) dropwise to the solution.
- After the addition is complete, raise the temperature to 80°C and maintain the reaction for 5 hours.
- As a large amount of solid forms, cool the reaction mixture to approximately 10°C.
- Filter the solid under reduced pressure and wash the filter cake with methyl ethyl ketone.
- Dry the resulting white solid to obtain Benzyltriethylammonium chloride.^[2]

Step 2: Anion Exchange to Benzyltriethylammonium Tetrafluoroborate

This is a general procedure for anion exchange using an ion-exchange resin.

Materials:

- Benzyltriethylammonium chloride (from Step 1)
- Anion exchange resin (chloride form)
- Fluoroboric acid solution (e.g., 1 mmol/L)
- Deionized water

Procedure:

- Prepare the ion-exchange resin by treating the chloride-form resin with a fluoroboric acid solution to convert it to the tetrafluoroborate form.
- Dissolve the synthesized Benzyltriethylammonium chloride in a suitable solvent (e.g., deionized water).
- Pass the Benzyltriethylammonium chloride solution through the prepared tetrafluoroborate-form anion exchange resin column.
- The eluate will contain **Benzyltriethylammonium tetrafluoroborate**.

- The solvent can be removed under reduced pressure to yield the final product.[3]

Key Applications and Experimental Protocols

Phase-Transfer Catalysis

Benzyltriethylammonium tetrafluoroborate is an effective phase-transfer catalyst, facilitating reactions between reactants in immiscible phases. The quaternary ammonium cation transports the reactive anion from the aqueous phase to the organic phase, where the reaction occurs.

Experimental Protocol: N-Alkylation of Indole

This protocol is adapted from established procedures using tetraalkylammonium salts as phase-transfer catalysts.

Materials:

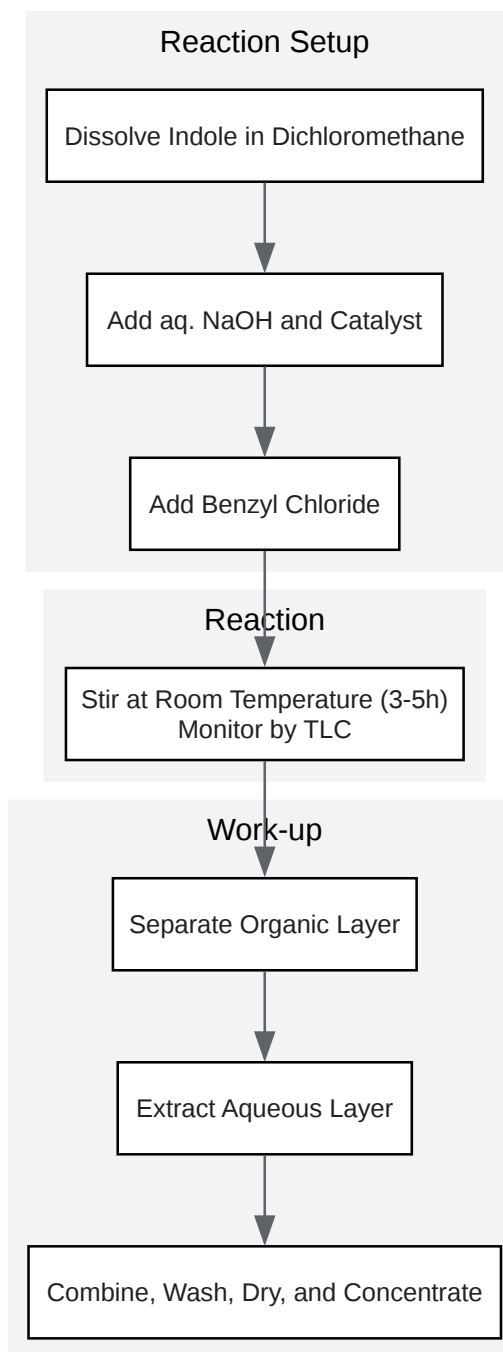
- Indole
- Dichloromethane
- 50% aqueous sodium hydroxide solution
- **Benzyltriethylammonium tetrafluoroborate**
- Benzyl chloride

Procedure:

- In a 50 mL flask, dissolve indole (10 mmol) in 20 mL of dichloromethane.
- Add 10 mL of a 50% aqueous solution of sodium hydroxide and **Benzyltriethylammonium tetrafluoroborate** (0.5 mmol, 5 mol%).
- To the vigorously stirred biphasic mixture, add benzyl chloride (11 mmol).
- Stir the reaction mixture at room temperature for 3-5 hours, monitoring the progress by Thin Layer Chromatography (TLC).

- Upon completion, separate the organic layer.
- Extract the aqueous layer with two 15 mL portions of dichloromethane.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the product.^[4]

Workflow for Phase-Transfer Catalyzed N-Alkylation

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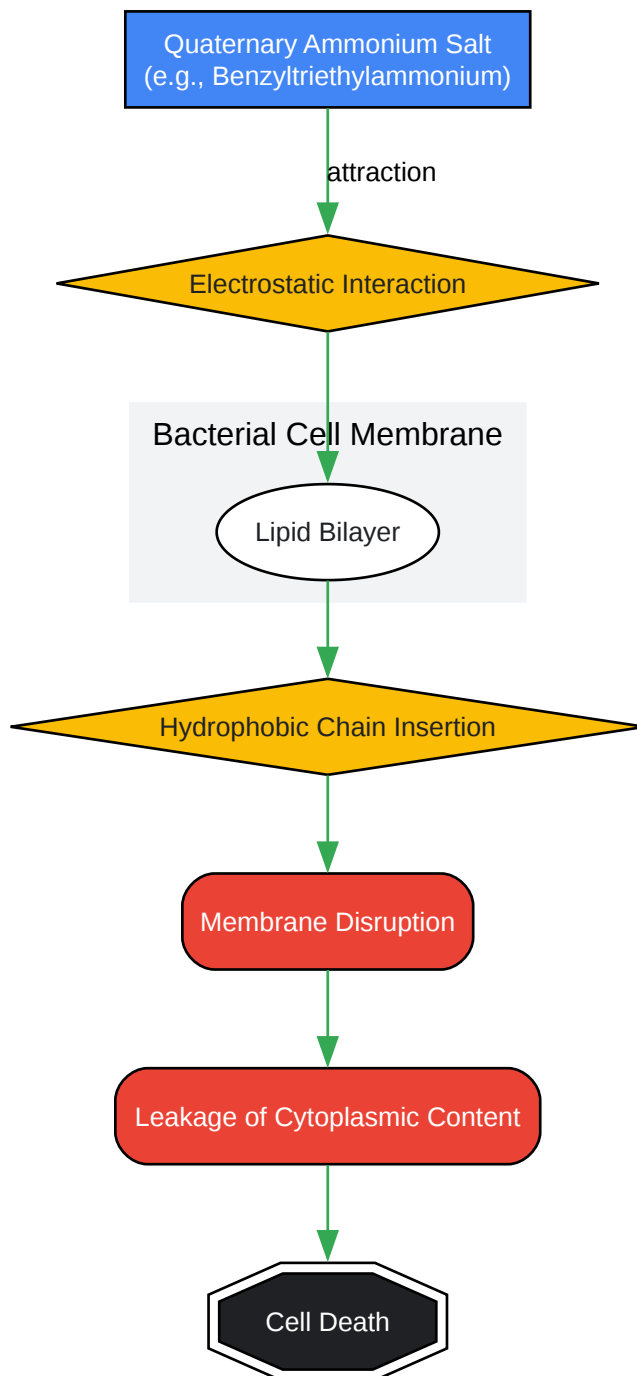
N-Alkylation Experimental Workflow

Antimicrobial Agent

Quaternary ammonium salts, including **Benzyltriethylammonium tetrafluoroborate**, exhibit antimicrobial properties. The proposed mechanism involves the disruption of the microbial cell membrane.

Mechanism of Action: The positively charged quaternary ammonium headgroup interacts with the negatively charged components of the bacterial cell membrane, such as phospholipids and teichoic acids. This electrostatic interaction facilitates the insertion of the hydrophobic alkyl chains into the lipid bilayer, leading to a loss of membrane integrity, leakage of intracellular components, and ultimately, cell death.

Antimicrobial Mechanism of Quaternary Ammonium Salts

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Proposed Antimicrobial Mechanism

Experimental Protocol: Determination of Minimum Inhibitory Concentration (MIC)

This is a generalized microdilution method for assessing antimicrobial activity.

Materials:

- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)
- Fungal species (e.g., *Candida albicans*)
- Appropriate growth media (e.g., Nutrient Agar, Sabouraud Dextrose Agar)
- **Benzyltriethylammonium tetrafluoroborate** solution
- 96-well microtiter plates

Procedure:

- Prepare a stock solution of **Benzyltriethylammonium tetrafluoroborate** in a suitable solvent.
- Perform serial dilutions of the compound in the growth medium in a 96-well plate.
- Inoculate each well with a standardized suspension of the test microorganism.
- Include positive (microorganism without compound) and negative (medium only) controls.
- Incubate the plates under appropriate conditions (e.g., 37°C for 24h for bacteria, 22°C for 5 days for fungi).
- The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the microorganism.^[4]

Drug Delivery Systems

The amphiphilic nature of quaternary ammonium salts makes them potential candidates for use in drug delivery systems. They can self-assemble into micelles or be incorporated into larger polymer structures to encapsulate and deliver therapeutic agents.

Conceptual Application: Copolymers containing quaternary ammonium salt moieties can form micelles that encapsulate hydrophobic drugs. These drug-loaded micelles may enhance the solubility and bioavailability of the drug and provide a sustained release profile. The inherent antimicrobial properties of the quaternary ammonium salt can also be advantageous in certain therapeutic applications.

Safety Information

Benzyltriethylammonium tetrafluoroborate is classified with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:

- P261: Avoid breathing dust.
- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Disclaimer: This document is intended for informational purposes for a scientific audience and does not constitute a recommendation for any specific use. All laboratory work should be conducted in accordance with established safety protocols and regulations.

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